

(3-Bromopropyl)trimethoxysilane molecular weight and formula

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Compound of Interest

Compound Name: (3-Bromopropyl)trimethoxysilane

Cat. No.: B1329998

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Technical Data: (3-Bromopropyl)trimethoxysilane

This document provides the core chemical properties of **(3-Bromopropyl)trimethoxysilane**, a bromoalkyl silane compound utilized in various chemical synthesis and material science applications.

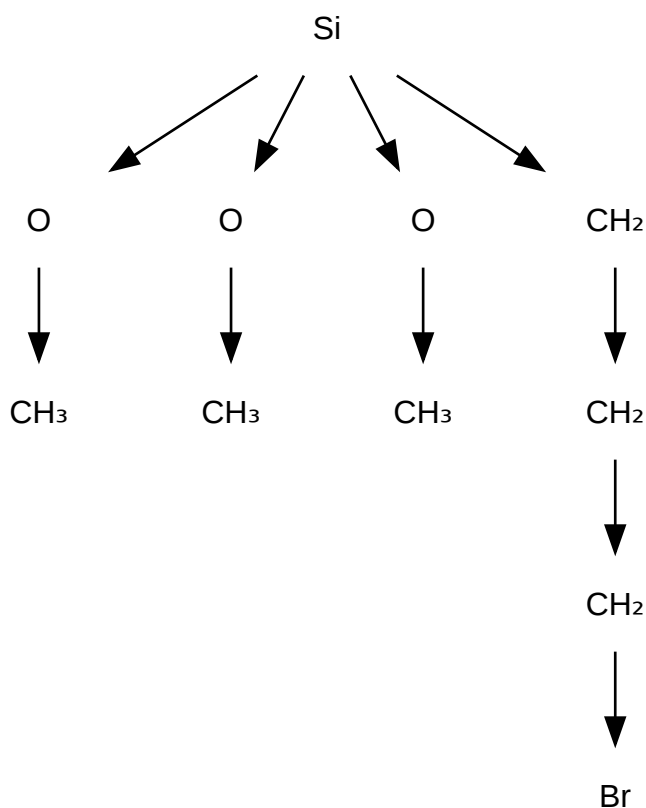
Chemical Properties

Below is a summary of the key quantitative data for **(3-Bromopropyl)trimethoxysilane**.

Property	Value
Molecular Formula	C ₆ H ₁₅ BrO ₃ Si[1][2][3][4][5]
Molecular Weight	243.17 g/mol [1][2][4]
CAS Number	51826-90-5[1][2][3]
Appearance	Colorless to light yellow clear liquid
Density	1.298 g/mL at 20°C[3][4]
Boiling Point	130 °C at 45 mm Hg[3][4]
Refractive Index	n _{20/D} 1.440[3][4]
Flash Point	82°C[4]

Chemical Structure

The logical relationship of the atoms within the **(3-Bromopropyl)trimethoxysilane** molecule is represented by its structure.



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Caption: Chemical structure of **(3-Bromopropyl)trimethoxysilane**.

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References

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